

O-Propargyl-N-Boc-ethanolamine storage and handling guidelines

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Compound of Interest

Compound Name: O-Propargyl-N-Boc-ethanolamine

Cat. No.: B3068576

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An In-depth Technical Guide to **O-Propargyl-N-Boc-ethanolamine**: Storage and Handling
For Researchers, Scientists, and Drug Development Professionals

O-Propargyl-N-Boc-ethanolamine is a valuable bifunctional crosslinker molecule utilized in chemical biology and drug discovery, particularly in the field of "click chemistry."^{[1][2][3]} Its structure incorporates a propargyl group, ready for copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, and a Boc-protected amine, which can be deprotected under mild acidic conditions to reveal a primary amine.^{[1][2]} This guide provides a comprehensive overview of the essential storage and handling protocols to ensure the stability of the compound and the safety of laboratory personnel.

Chemical and Physical Properties

A clear understanding of the fundamental properties of **O-Propargyl-N-Boc-ethanolamine** is crucial for its proper handling and application.

Property	Value
CAS Number	634926-63-9[1]
Molecular Formula	C10H17NO3[1]
Molecular Weight	199.25 g/mol [1]
Appearance	White to pale brown solid[4]
Melting Point	40 - 44 °C (104 - 111.2 °F)[4]
Flash Point	93 °C (199.4 °F)[4]

Storage Guidelines

Proper storage is paramount to maintain the integrity and reactivity of **O-Proparagyl-N-Boc-ethanolamine**. The compound is sensitive to air and moisture.[5][6]

Recommended Storage Conditions

Form	Temperature	Duration
Pure Form	-20°C	3 years[1]
4°C	2 years[1]	
In Solvent	-80°C	6 months[1]
-20°C	1 month[1]	

For long-term storage, it is recommended to store the compound in a dry, dark place under an inert atmosphere.[5][7] Containers should be tightly sealed to prevent moisture absorption and oxidation.[4][8]

Handling and Safety Precautions

Adherence to strict safety protocols is necessary when working with **O-Proparagyl-N-Boc-ethanolamine** to minimize exposure and associated risks. The compound is considered hazardous and can cause skin and eye irritation.[5][8]

Personal Protective Equipment (PPE)

A standard set of PPE should be worn at all times when handling this chemical:

- Eye Protection: Chemical safety goggles or a face shield.[\[4\]](#)[\[5\]](#)[\[8\]](#)
- Hand Protection: Compatible chemical-resistant gloves (e.g., PVC, neoprene, or nitrile rubber).[\[5\]](#)[\[9\]](#)
- Respiratory Protection: A government-approved respirator should be used if working in a poorly ventilated area or when dusts may be generated.[\[4\]](#)[\[5\]](#)
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.[\[4\]](#)[\[9\]](#)

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[5\]](#)
- An eyewash station and safety shower should be readily accessible in the immediate work area.[\[4\]](#)[\[6\]](#)

General Hygiene Measures

- Wash hands thoroughly after handling the compound.[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[4\]](#)[\[10\]](#)[\[11\]](#)
- Contaminated clothing should be removed and laundered before reuse.[\[4\]](#)[\[9\]](#)

Emergency Procedures and First Aid

In the event of accidental exposure, immediate and appropriate first-aid measures should be taken.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.[4][5]
Skin Contact	Immediately wash the affected area with plenty of soap and water. If skin irritation persists, seek medical advice.[4][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[4][5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[4][11]

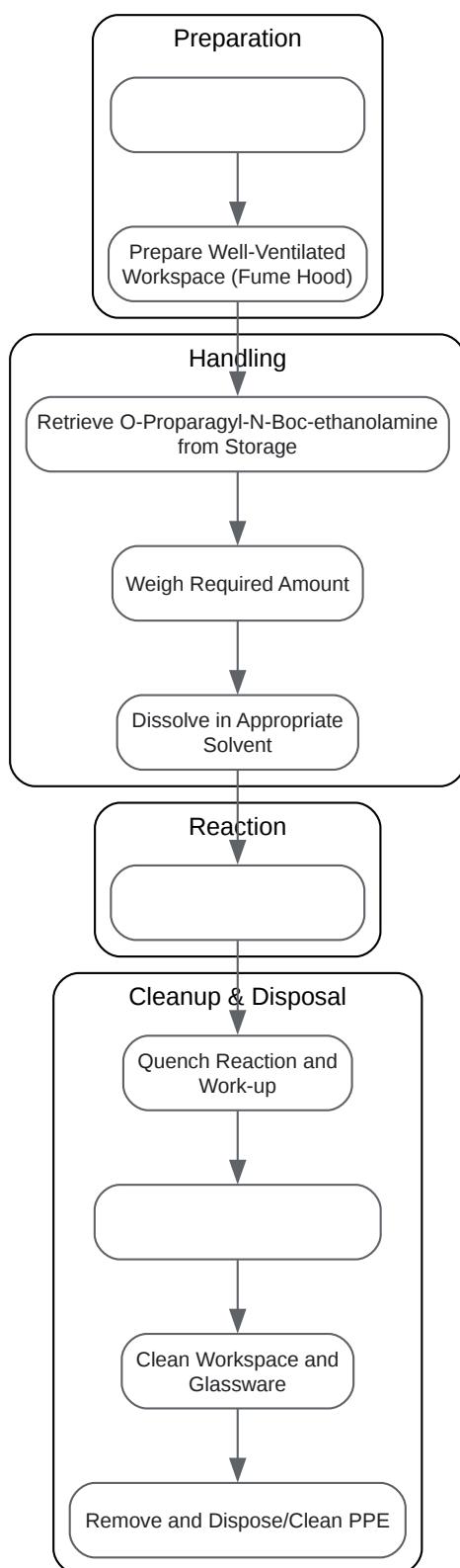
Spill and Disposal Procedures

In case of a spill, evacuate the area and wear appropriate PPE.[5] Small spills can be absorbed with an inert material like sand or vermiculite and placed in a sealed container for disposal.[5][9] The spill site should be ventilated and washed after material pickup is complete.[5]

Disposal of **O-Proparagyl-N-Boc-ethanolamine** and its containers must be done in accordance with local, state, and federal regulations. Dispose of the contents/container to an approved waste disposal plant.[4]

Experimental Workflow: A Logical Approach

The following diagram illustrates a logical workflow for the safe handling and use of **O-Proparagyl-N-Boc-ethanolamine** in a typical laboratory setting.



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Caption: Logical workflow for handling **O-Proparagyl-N-Boc-ethanolamine**.

Incompatibilities and Hazardous Reactions

While specific incompatibility data for **O-Propargyl-N-Boc-ethanolamine** is limited, based on its chemical structure and data for similar compounds, it is prudent to avoid contact with:

- Strong oxidizing agents[8][12]
- Acids and acid chlorides[6]
- Anhydrides[6]
- Copper and brass (due to the propargyl group)[6][9]

Hazardous decomposition products under fire conditions may include carbon monoxide, carbon dioxide, and nitrogen oxides.[4] The material is combustible and containers may explode when heated.[4]

This guide is intended to provide comprehensive storage and handling information for **O-Propargyl-N-Boc-ethanolamine** for research purposes.[1] It is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional safety protocols.

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